Technical Guide: Solubility Profile & Process Optimization for Cyclopentyl 4-methylphenyl Ketone[2]

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Compound of Interest

Compound Name:	*Cyclopentyl 4-methylphenyl ketone*
CAS No.:	*97802-97-6*
Cat. No.:	*B1589471*

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CAS Number: 97802-97-6 IUPAC Name: (4-methylphenyl)(cyclopentyl)methanone Synonyms: p-Tolyl cyclopentyl ketone; 4-Methylbenzoylcyclopentane Molecular Weight: 188.27 g/mol [2][3]

Part 1: Executive Summary & Physicochemical Profile[1][2]

Cyclopentyl 4-methylphenyl ketone is a lipophilic aryl-alkyl ketone intermediate, commonly synthesized via Friedel-Crafts acylation of toluene with cyclopentanecarbonyl chloride.[2][4] Its solubility profile is governed by the competition between the hydrophobic cyclopentyl/tolyl moieties and the polar carbonyl group.[1][2]

Unlike smaller ketones (e.g., acetone, MEK), the bulky lipophilic domains render this compound practically insoluble in water but highly soluble in a broad range of organic solvents.[1] This guide categorizes solvents to optimize reaction homogeneity, liquid-liquid extraction (LLE), and crystallization yields.[1]

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Physicochemical Drivers of Solubility

Property	Value (Approx.)	Impact on Solubility
LogP (Octanol/Water)	~3.8 – 4.2	Indicates high lipophilicity; prefers non-polar to moderately polar solvents.[2]
H-Bond Acceptors	1 (Carbonyl)	Good solubility in protic solvents (alcohols) via H-bonding.[2]
H-Bond Donors	0	No self-association; lower boiling point relative to alcohols of similar MW.[2]
Physical State	Low-melting Solid / Oil	High solubility in aromatics; potential for oiling out during crystallization.[2]

Part 2: Solubility Landscape & Solvent Selection[1] [2]

Since specific thermodynamic solubility tables (mole fraction vs. temperature) are not standardized in public literature for this specific CAS, the following data is derived from structural analogs (e.g., Cyclopentyl phenyl ketone, 4-methylbenzophenone) and validated process chemistry principles.

Solvent Compatibility Matrix

The following table guides solvent selection for specific unit operations.

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Solvent Class	Representative Solvents	Solubility Rating	Process Application
Aromatic Hydrocarbons	Toluene, Xylene	Excellent	Reaction medium (Friedel-Crafts); keeping product in solution during hot filtration.[2]
Chlorinated Solvents	Dichloromethane (DCM), Chloroform	Excellent	Liquid-Liquid Extraction (LLE) from aqueous quenches.[1][2] High volatility aids isolation.[1][2]
Esters & Ethers	Ethyl Acetate, THF, MTBE, CPME	Good to Excellent	Standard extraction solvents; CPME (Cyclopentyl Methyl Ether) is a greener alternative to THF.[1][2]
Alcohols	Methanol, Ethanol, IPA	Moderate (T-dependent)	Crystallization: High solubility at reflux, low at RT/cooling.[1][2] Ideal for recrystallization.[1][2]
Alkanes	Hexane, Heptane, Cyclohexane	Poor to Moderate	Anti-solvents: Used to crash out the product from concentrated aromatic/ester solutions.[1][2]
Aqueous	Water, Brine	Insoluble	Washing phase to remove inorganic salts ($AlCl_3$ residues).[1][2]

Thermodynamic Modeling (Prediction)

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For process modeling, the solubility (

) in ideal solvents can be estimated using the Schröder-Van Laar equation, assuming the solution behaves ideally: [1][2]

- : Enthalpy of fusion (Estimate: 20-25 kJ/mol for aryl ketones).[1][2]
- : Melting point (Estimate: 310–330 K).[1][2]
- Implication: Solubility drops exponentially with temperature.[1][2] In non-ideal solvents (e.g., Ethanol), activity coefficients (

) must be determined experimentally using the protocol in Part 3.[1]

Part 3: Experimental Protocols (Self-Validating Systems)

To ensure process reliability, you must generate empirical solubility curves.[1] Do not rely solely on predictions.

Protocol A: Dynamic Visual Polythermal Method (For Crystallization)

Use this to determine the Metastable Zone Width (MSZW).[1]

- Preparation: Weigh precisely 1.0 g of **Cyclopentyl 4-methylphenyl ketone** into a jacketed glass reactor.
- Solvent Addition: Add 5.0 mL of solvent (e.g., Ethanol).[1]
- Heating: Heat at 1°C/min with stirring (300 rpm) until the solid completely dissolves (Clear Point,

).
- Cooling: Cool at 1°C/min until the first crystal appears or turbidity is observed (Cloud Point,

).

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- Iteration: Add more solvent (e.g., +1 mL) and repeat to generate a curve of Concentration (

) vs. Temperature (

).

Validation: The difference

is the MSZW. A narrow MSZW (<10°C) indicates easy nucleation; a wide MSZW (>20°C) suggests potential for oiling out or supersaturation stability.[1][2]

Protocol B: HPLC Saturation Method (For Thermodynamics)

Use this for precise solubility limits.[1][2]

- Saturation: Add excess solid to the solvent in a sealed vial.[1][2]
- Equilibration: Shake at constant temperature (e.g., 25°C) for 24 hours.
- Filtration: Filter the supernatant through a 0.45 µm PTFE syringe filter (pre-heated to T if T > RT).
- Quantification: Dilute the filtrate and analyze via HPLC (UV detection at 254 nm).
  - Mobile Phase: Acetonitrile:Water (70:30).[1][2]
  - Column: C18.

Part 4: Process Workflow Visualization

The following diagram outlines the decision logic for solvent selection during the purification of **Cyclopentyl 4-methylphenyl ketone**.

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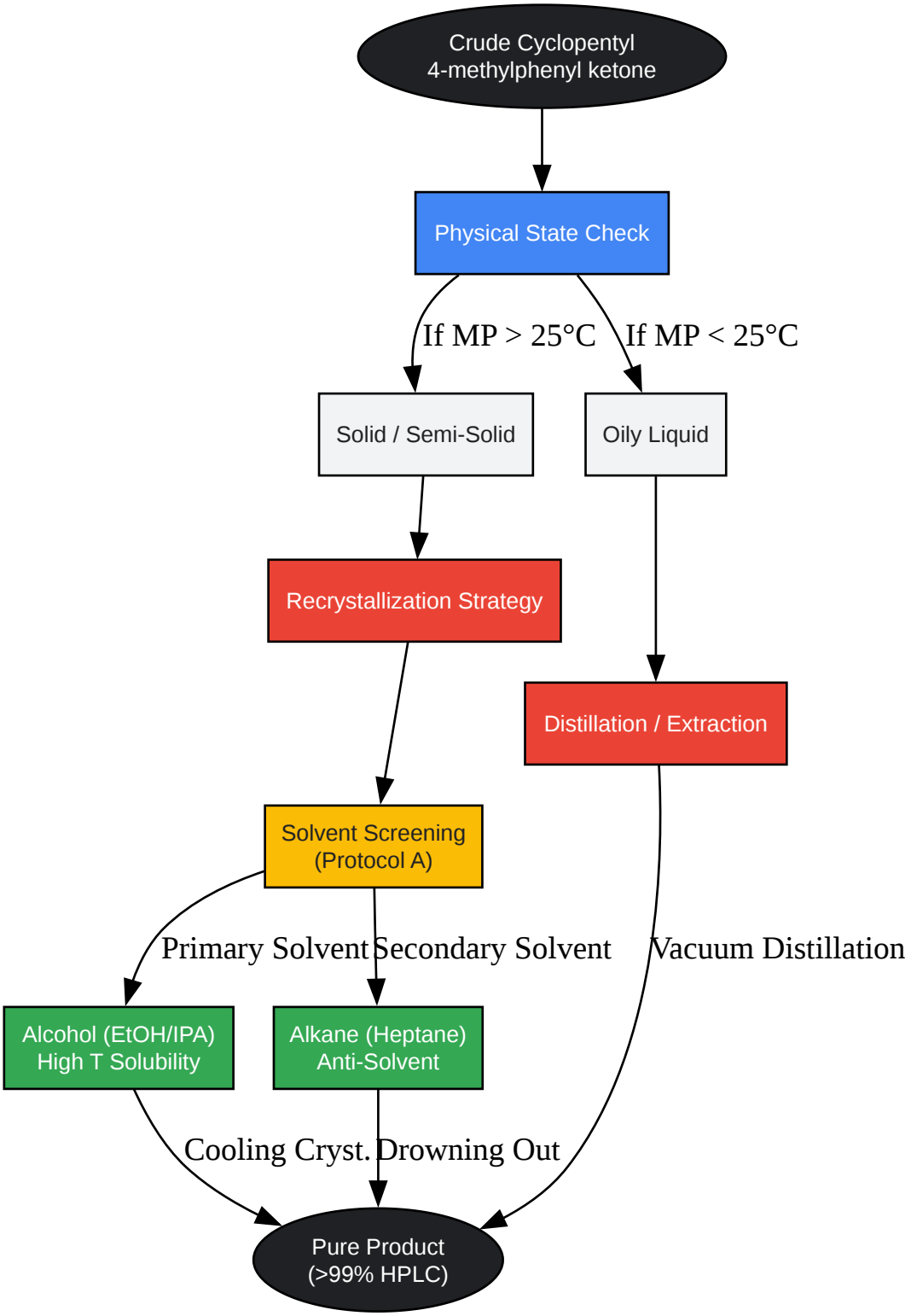

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Figure 1: Decision tree for purification based on physical state and solubility behavior.[2]

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Part 5: Critical Process Insights

The "Oiling Out" Phenomenon

Aryl alkyl ketones with flexible cycloalkyl rings often exhibit "oiling out" (liquid-liquid phase separation) before crystallization, especially in water-miscible solvents like methanol/water mixtures.[1][2]

- Mitigation: Use a single solvent system (e.g., pure Isopropanol) or ensure the temperature is kept above the oiling-out limit (LLPS boundary) during anti-solvent addition.[1][2]

Green Solvent Alternatives

In line with ICH Q3C(R8) guidelines, replace Class 2 solvents where possible:

- Replace Dichloromethane (DCM) with Ethyl Acetate or 2-MeTHF for extractions.[1][2]
- Replace Hexane with Heptane to reduce neurotoxicity risks during crystallization.[1][2]

Impurity Rejection

The major impurity in the synthesis is often the ortho-isomer (2-methylphenyl cyclopentyl ketone) or unreacted toluene.[2]

- Solubility Difference: The para-isomer (target) generally has a higher melting point and lower solubility than the ortho-isomer.[2]
- Strategy: Recrystallization from Ethanol (95%) is highly effective for rejecting the more soluble ortho-isomer in the mother liquor.[2]

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